Storage and handling guidelines for "1H-Pyrazole-4-carboximidamide"

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Compound of Interest

Compound Name:	*1H-Pyrazole-4-carboximidamide*
CAS No.:	*1447663-57-1*
Cat. No.:	*B2525916*

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Technical Support Center: 1H-Pyrazole-4-carboximidamide

Compound Classification: Heterocyclic Amidine / Building Block Primary Risk Factors: Hygroscopicity, Hydrolysis (Amidine

Amide), pH Sensitivity.

Part 1: Executive Summary (Quick Reference)

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Parameter	Guideline
Storage Temperature	-20°C (Long-term) | 2-8°C (Active use < 1 week)
Atmosphere	Inert Gas (Argon/Nitrogen) required. Hygroscopic.
Container Type	Amber glass vial with Teflon-lined cap; Parafilm seal.
Solubility	Soluble in DMSO, Water, Methanol.
Stability	Unstable in basic aqueous solutions (Hydrolysis risk).
CAS (Generic)	100828-18-4 (HCl salt); Commonly customized as various salts.

Part 2: Storage & Handling Protocols (Q&A)

Q1: I just received the shipment. How should I store the solid compound?

Answer: Immediately transfer the vial to a -20°C freezer. **1H-Pyrazole-4-carboximidamide** is typically supplied as a hydrochloride salt to improve stability. However, the amidine functional group is inherently hygroscopic and prone to hydrolysis.

- Protocol: Store under an inert atmosphere (Argon or Nitrogen). If the manufacturer's seal is broken, place the vial inside a secondary container (e.g., a Falcon tube or desiccator jar) containing active desiccant (silica gel or Drierite) before freezing.
- Why? Moisture ingress catalyzes the hydrolysis of the amidine (

) to the corresponding amide (

  ), rendering the compound inactive for nucleophilic substitutions or cyclizations.

Q2: How do I handle weighing and dissolution without degrading the sample?

Answer: Treat the compound as moisture-sensitive.

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- Equilibration: Allow the frozen vial to warm to room temperature before opening. Opening a cold vial condenses atmospheric moisture directly onto the solid.
- Weighing: Work quickly. If you are in a high-humidity environment (>50% RH), weigh the sample inside a glove box or a nitrogen-flushed glove bag.
- Dissolution:
  - Preferred Solvent: Anhydrous DMSO or Methanol.
  - Stock Solutions: Prepare fresh. If storage is necessary, freeze aliquots at -80°C. Avoid storing aqueous stock solutions, as the amidine can slowly hydrolyze even at neutral pH.

Q3: Can I use this compound in aqueous buffers?

Answer: Yes, but with strict pH limitations.

- Acidic Conditions (pH < 7): The compound is protonated (amidinium ion) and relatively stable.
- Basic Conditions (pH > 8):High Risk. In basic media, the free base is generated, which is highly nucleophilic but also susceptible to rapid hydrolysis.
- Recommendation: If your reaction requires basic conditions (e.g., Knoevenagel condensation or heterocycle synthesis), add the base immediately before the reaction starts. Do not incubate the amidine in basic buffer overnight.

Part 3: Troubleshooting Degradation

Q4: My LC-MS shows a mass shift of +1 Da. What happened?

Answer: Your compound has likely hydrolyzed to 1H-Pyrazole-4-carboxamide. This is the classic degradation signature for amidines.

- Mechanism: Water attacks the amidine carbon, displacing ammonia.
- Mass Shift:
  - Amidine (

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): Mass

- Amide (

  ): Mass

  Da

- Solution: The hydrolysis is irreversible. You must discard the batch and use fresh material. Ensure your solvents are anhydrous (

  50 ppm water).

Q5: The solid has turned from a fluffy powder to a sticky gum. Is it usable?

Answer:No. This indicates significant water absorption (deliquescence). Even if the chemical purity is still acceptable, the water content will interfere with stoichiometry in sensitive reactions (e.g., cyclizations). The "gum" phase also accelerates hydrolysis due to the high local concentration of water.

Part 4: Degradation Pathway Visualization

The following diagram illustrates the critical failure mode (Hydrolysis) and the storage decision tree.

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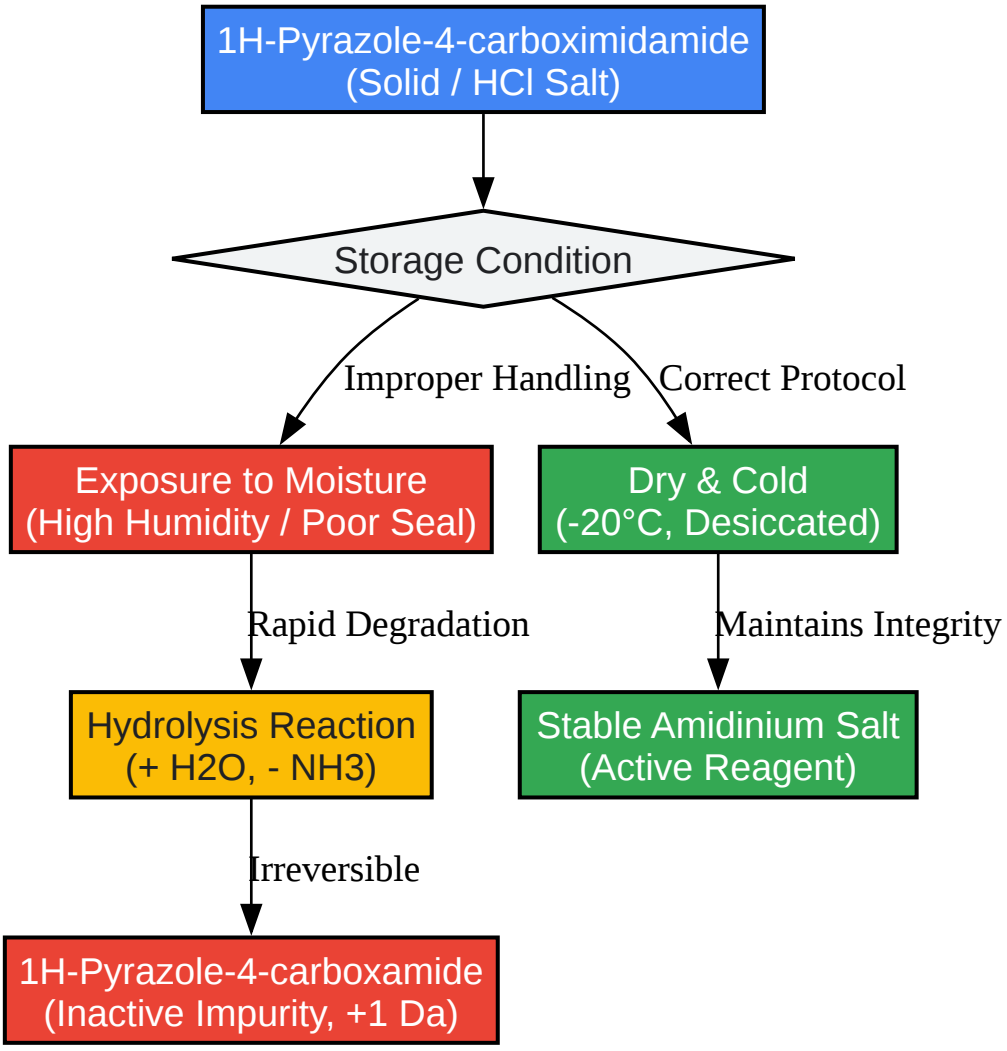

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Figure 1: Stability decision tree showing the irreversible hydrolysis pathway caused by moisture exposure.

Part 5: Experimental Data Summary

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Property	Value / Note
Molecular Weight (Free Base)	~110.12 g/mol
Molecular Weight (HCl Salt)	~146.58 g/mol
Solubility (Water)	> 50 mg/mL (HCl salt)
Solubility (DMSO)	> 100 mg/mL
pKa (Amidine)	~11.5 (Strong Base)
LC-MS ID	Look for peak.[1][2] Watch for Da impurity.

References

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